

Application Note: 1,1,1-Triethoxy-3-methoxypropane (CAS 89609-27-8)

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Compound of Interest

Compound Name: 1,1,1-Triethoxy-3-methoxypropane

CAS No.: 89609-27-8

Cat. No.: B3195317

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Bridging Material Safety with Advanced Protocols for Heterocyclic Pharmacophore Synthesis

Introduction & Strategic Scope

In modern drug discovery, the rapid and efficient assembly of heterocyclic scaffolds is a foundational requirement. **1,1,1-Triethoxy-3-methoxypropane** (also referred to as TMOP-Et) is a highly specialized orthoester reagent utilized for the direct installation of 2-(2-methoxyethyl) substituents onto benzoxazole and benzofuran cores[1].

These specific structural motifs are critical in the development of selective Phosphodiesterase 7 (PDE7) inhibitors, which hold significant therapeutic promise for neurodegenerative and inflammatory diseases by modulating intracellular cAMP levels [1]. This application note synthesizes the Material Safety Data Sheet (MSDS) parameters with field-proven experimental protocols, providing a comprehensive, causality-driven guide for medicinal chemists and drug development professionals.

Material Safety Data & Physicochemical Profile

Before utilizing **1,1,1-Triethoxy-3-methoxypropane** in synthetic workflows, researchers must establish a rigorous safety and handling protocol. Orthoesters present unique stability challenges that dictate both safety measures and experimental success.

Chemical Properties Summary

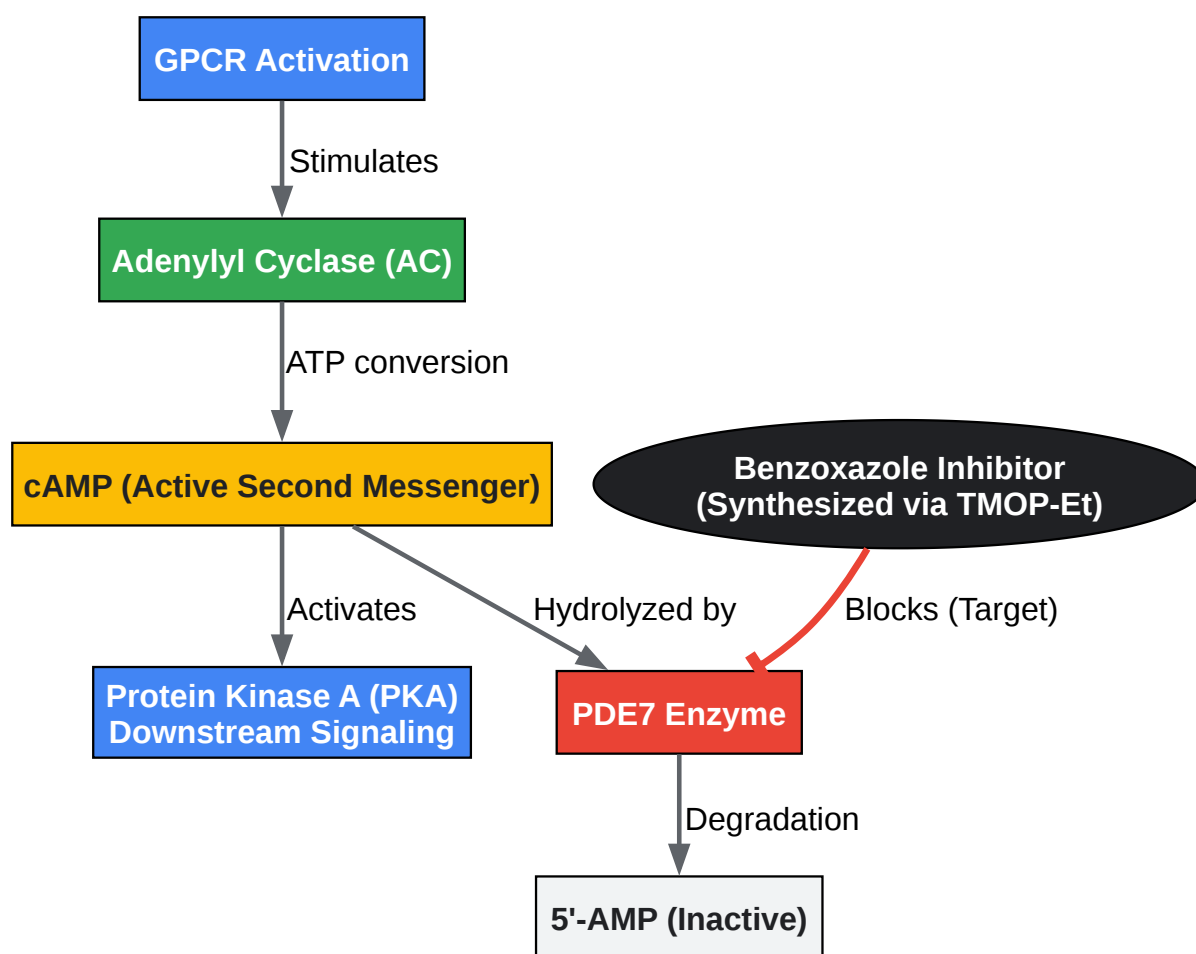
Property	Specification / Value
Chemical Name	1,1,1-Triethoxy-3-methoxypropane
CAS Number	89609-27-8
Molecular Formula	C ₁₀ H ₂₂ O ₄
Molecular Weight	206.28 g/mol
Appearance	Colorless to pale yellow liquid
Storage Conditions	Moisture-sensitive; Store under inert gas (Ar/N ₂) at 2–8°C
GHS Classification	Flammable Liquid (Cat 3), Skin Irritant (Cat 2), Eye Irritant (Cat 2A)

Safety Handling & Causality

- **Moisture Sensitivity (The Core Hazard):** Orthoesters undergo rapid, acid-catalyzed hydrolysis in the presence of ambient moisture. Causality: Water acts as a nucleophile, degrading the reagent into ethyl 3-methoxypropanoate and ethanol. This not only ruins reaction stoichiometry but can also generate unexpected pressure in sealed containers due to ethanol vapor. Always handle via syringe techniques under a positive pressure of Argon.
- **Flammability:** As a highly alkylated ether derivative, this compound is combustible. Ensure all rotary evaporators and vacuum pumps used during workup are properly vented to prevent the accumulation of volatile, flammable ethanolic byproducts.
- **PPE Requirements:** Standard nitrile gloves, safety goggles, and a rigorously maintained fume hood are mandatory to mitigate skin and severe eye irritation risks.

Mechanistic Insights: PDE7 Inhibition & Heterocyclic Assembly

The utility of **1,1,1-Triethoxy-3-methoxypropane** lies in its ability to act as a highly electrophilic synthon. When reacted with an o-aminophenol, the three ethoxy groups function as sequential leaving groups. This allows for a one-pot condensation and cyclization, yielding a 2-substituted benzoxazole. The resulting methoxyethyl tail is a privileged pharmacophore that interacts specifically with the binding pocket of the PDE7 enzyme, preventing the degradation of the active second messenger, cAMP [1].



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Signaling pathway showing PDE7 inhibition by the benzoxazole derivative to preserve cAMP.

Experimental Protocol: Synthesis of 2-(2-Methoxyethyl)benzoxazole

This protocol outlines the synthesis of a PDE7-inhibiting benzoxazole core using **1,1,1-Triethoxy-3-methoxypropane**. The methodology is designed as a self-validating system, ensuring that researchers can verify the integrity of the reaction at critical junctures.

Phase 1: Reaction Setup

- Preparation: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar. Flush the system with Argon for 5 minutes.
 - Causality: Eliminating surface moisture prevents the premature hydrolysis of the orthoester, ensuring the reagent remains fully active for the condensation step.
- Reagent Addition: Dissolve 1.0 mmol of the chosen o-aminophenol derivative in 5.0 mL of anhydrous Tetrahydrofuran (THF).
- Orthoester Introduction: Add 1.2 mmol (1.2 equivalents) of **1,1,1-Triethoxy-3-methoxypropane** dropwise via a gas-tight syringe.
 - Causality: A slight stoichiometric excess compensates for any trace moisture in the system and drives the thermodynamic equilibrium toward the intermediate orthoamide.

Phase 2: Catalysis and Cyclization

- Acid Catalysis: Add 0.1 mmol (10 mol%) of p-Toluenesulfonic acid (p-TsOH) in a single portion.
 - Causality: p-TsOH provides the optimal pKa to protonate the ethoxy leaving groups without degrading the sensitive methoxyether tail.
- Reaction Execution: Stir the mixture at room temperature (20–25°C) for 2 to 4 hours[1].
 - Causality: Unlike standard cyclizations requiring harsh reflux conditions, the extreme electrophilicity of the orthoester carbon allows for room-temperature condensation. This

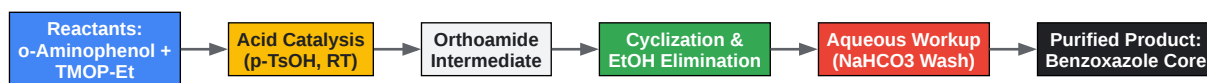
mild condition suppresses thermal degradation and polymerization of the starting materials.

Validation Checkpoint 1 (In-Process): Perform TLC analysis (Eluent: Hexanes/EtOAc 7:3). The reaction is self-validating when the highly polar o-aminophenol baseline spot disappears, replaced by a high-R_f, strongly UV-active spot (the cyclized benzoxazole).

Phase 3: Workup and Isolation

- Quenching: Dilute the reaction mixture with 15 mL of Ethyl Acetate (EtOAc) and immediately quench by adding 10 mL of saturated aqueous NaHCO₃.
 - Causality: The basic wash neutralizes the p-TsOH catalyst instantly. Failing to neutralize the acid before solvent evaporation can lead to acid-catalyzed ring-opening of the newly formed benzoxazole during concentration.
 - Extraction: Separate the organic layer. Extract the aqueous layer with an additional 10 mL of EtOAc. Combine the organic layers, wash with brine, and dry over anhydrous Na₂SO₄.
 - Concentration: Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
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Validation Checkpoint 2 (Post-Workup): Analyze the crude mixture via ¹H NMR. The self-validating markers for success are the complete disappearance of the ethoxy triplet/quartet signals (1.2 ppm, 3.5 ppm) from the starting orthoester, and the clear presence of a methoxy singlet (~3.3 ppm) confirming the survival of the 2-methoxyethyl tail.



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Experimental workflow for the room-temperature synthesis of benzoxazoles using TMOP-Et.

References

- Title: Substituted benzoxazole and benzofuran compounds as PDE7 inhibitors (US Patent 11685745B2)
- Title: **1,1,1-triethoxy-3-methoxypropane** (CID 13128170) Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
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